

Aurantininid natural sources in plants

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Aurantinidin

CAS No.: 25041-66-1

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Chemical Identity and Natural Sources

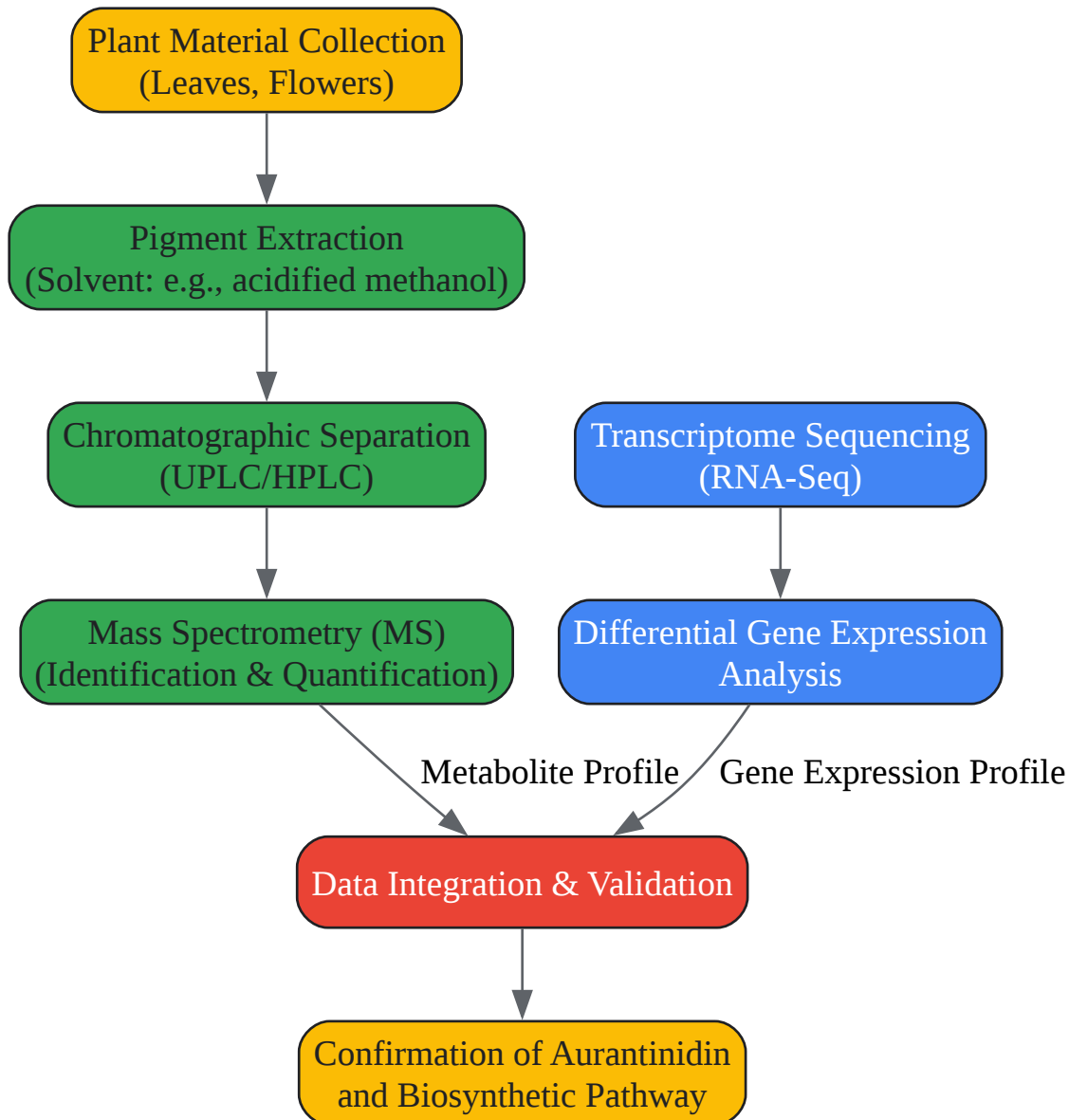
Aurantininid is a hydroxy derivative of pelargonidin and falls under the class of 3-deoxyanthocyanidins [1] [2]. The table below summarizes plants in which **aurantininid** has been reported.

Plant Source	Family	Context of Identification	Key Evidence
<i>Impatiens aurantiaca</i> (Balsam) [1]	Balsaminaceae	Early chemical analysis	Scientific literature reporting its presence [1].
<i>Alstroemeria</i> cultivars (Peruvian Lily) [1]	Alstroemeriaceae	Pigment analysis in cultivars	Scientific literature reporting its presence [1].
<i>Cinnamomum camphora</i> (Camphor Tree) [3]	Lauraceae	Metabolite analysis of red leaves (2024 study)	LC-MS/MS detection as a differentially accumulated anthocyanin [3].

A critical review of the literature is important due to a significant recent discovery. A 2019 study re-examined the red pigments in liverworts (e.g., *Marchantia*), which were historically thought to be primitive anthocyanidins like "riccionidin" [4]. The research concluded that these pigments are, in fact, a **previously unreported class of flavonoid, now named "auronidins"** [4]. This indicates that some previous reports of **aurantininid** or similar pigments in basal land plants might have been misidentified.

Experimental Analysis Workflow

Identifying and quantifying **aurantininidin** in plant tissues involves a multi-step process combining chromatography, mass spectrometry, and transcriptomics. The following diagram outlines a generalized experimental workflow based on current methodologies.



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Detailed Methodologies

- **Pigment Content Measurement and Metabolite Profiling**
 - **Extraction:** Plant tissues are homogenized in a solvent like acidified methanol (e.g., 1% HCl), which efficiently extracts anthocyanins [3].
 - **Quantification:** Total anthocyanin content is measured spectrophotometrically.
 - **Identification and Quantification:** As performed in the *Cinnamomum camphora* study [3], liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is used. This technique separates individual anthocyanins and identifies them based on their mass-to-charge ratio (m/z) and fragmentation patterns. **Aurantininidin** would be identified by comparing its spectral data and retention time to those of an authentic standard.
- **Transcriptomic Analysis to Investigate Biosynthesis**
 - **RNA Sequencing (RNA-Seq):** This is a key tool for understanding the molecular mechanisms behind pigment formation [3]. RNA is extracted from plant tissues of different colors (e.g., green vs. red leaves), and cDNA libraries are constructed and sequenced.
 - **Differential Gene Expression (DEG) Analysis:** Sequencing data is mapped to a reference genome to identify genes that are significantly up-regulated or down-regulated in the pigmented tissue.
 - **Identification of Key Genes:** Researchers look for differentially expressed genes (DEGs) involved in the anthocyanin biosynthesis pathway, such as **Anthocyanidin Synthase (ANS)** and **UDP-glucose flavonoid 3-glucosyltransferase (UFGT)**. The up-regulation of these genes is strongly correlated with anthocyanin accumulation, as seen in the red leaves of *C. camphora* [3]. Transcription factors like **MYB90** and its homologs (e.g., **MYB113**) are also crucial regulators of this pathway [3].

Research Implications and Future Directions

The identification of **aurantininidin** in specific flowering plants, coupled with the discovery of the distinct auronidin pigments in liverworts, opens several research avenues:

- **Phytochemical Reevaluation:** Earlier reports of **aurantininidin**, particularly in non-seed plants, should be re-examined using modern analytical techniques to confirm their identity and distinguish them from auronidins [4].
- **Biosynthetic Pathway Elucidation:** While the general anthocyanin pathway is well-known, the specific enzymes and gene regulation responsible for **aurantininidin** production in its source plants remain to be fully characterized.
- **Functional and Applied Research:** The strong antioxidant properties predicted by theoretical studies [5] warrant further investigation into its potential applications in nutraceuticals and

pharmaceuticals. Its role in plant physiology also needs deeper exploration.

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To cite this document: Smolecule. [Aurantininidin natural sources in plants]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b568887#aurantininidin-natural-sources-in-plants>]

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